

Application Notes and Protocols for Immunofluorescence Staining with hCAIX-IN-5

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Compound of Interest

Compound Name: hCAIX-IN-5

Cat. No.: B12410941

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These application notes provide a detailed protocol for the use of **hCAIX-IN-5**, a novel fluorescent inhibitor of human carbonic anhydrase IX (CAIX), for immunofluorescence staining in cultured cells and tissue sections. This document is intended for researchers, scientists, and drug development professionals interested in visualizing the expression and localization of CAIX, a key biomarker for tumor hypoxia and several types of cancer.

Introduction

Carbonic anhydrase IX (CAIX) is a transmembrane enzyme that is highly overexpressed in a variety of solid tumors. Its expression is strongly induced by hypoxia through the hypoxia-inducible factor-1 α (HIF-1 α) signaling pathway.[1][2] CAIX plays a crucial role in pH regulation in the tumor microenvironment, contributing to tumor cell survival, proliferation, and metastasis. [3][4] These characteristics make CAIX an attractive target for cancer diagnosis and therapy.

hCAIX-IN-5 is a potent and specific small molecule inhibitor of human CAIX that has been conjugated to a fluorescent dye. This allows for direct visualization of CAIX expression in fixed and permeabilized cells and tissues without the need for secondary antibodies, streamlining the staining process. These notes provide a comprehensive guide for the successful application of **hCAIX-IN-5** in immunofluorescence experiments.

Data Presentation

Table 1: Recommended hCAIX-IN-5 Concentrations for Different Sample Types

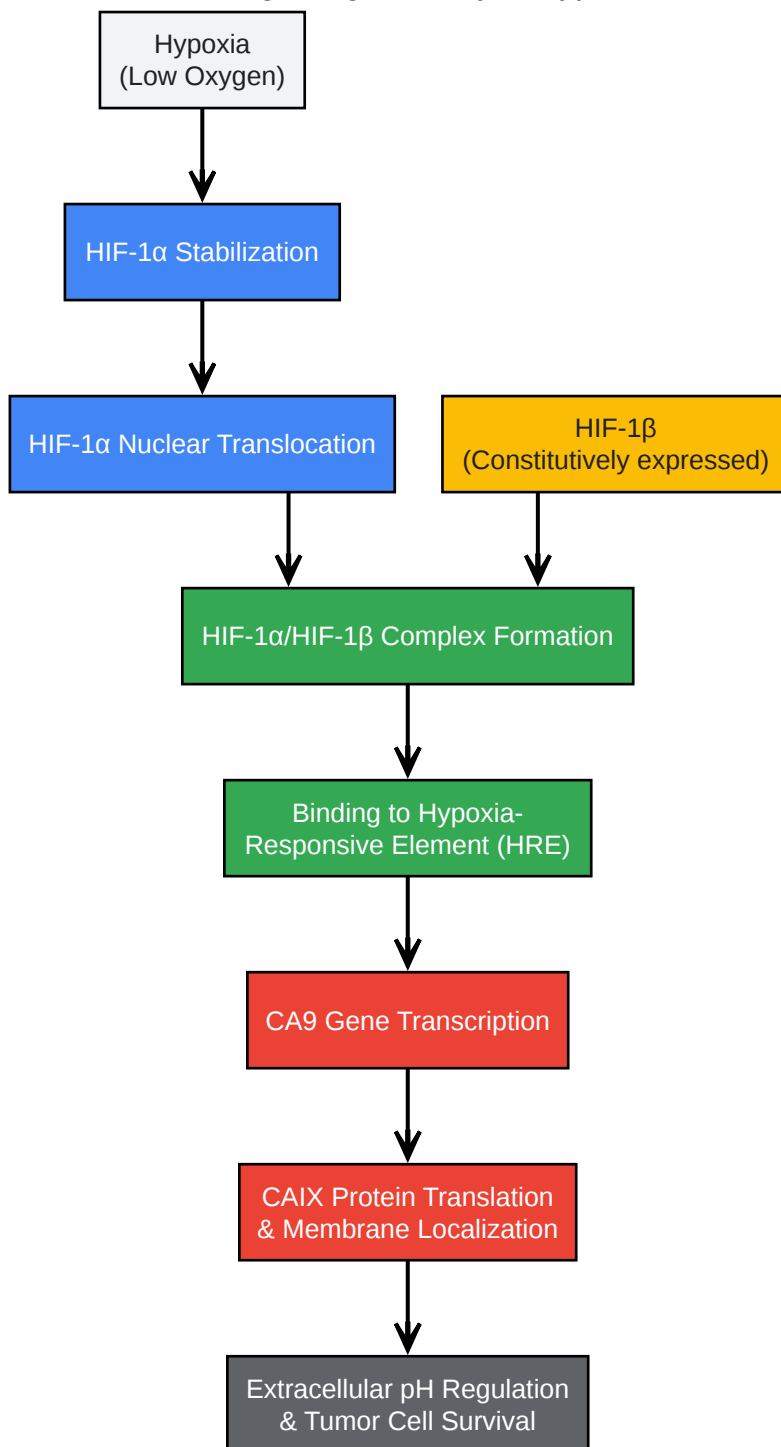
Sample Type	Fixation Method	Permeabilization	Recommended hCAIX-IN-5 Concentration	Incubation Time
Adherent Cell Lines	4% Paraformaldehyde	0.1-0.5% Triton X-100	100 - 500 nM	1-2 hours at RT
Suspension Cell Lines	4% Paraformaldehyde	0.1-0.5% Triton X-100	100 - 500 nM	1-2 hours at RT
Frozen Tissue Sections	Cold Acetone or Methanol	Not required	200 - 800 nM	2-4 hours at RT or overnight at 4°C
FFPE Tissue Sections	4% Paraformaldehyde	0.2% Triton X-100	500 nM - 1 µM	2-4 hours at RT or overnight at 4°C

Note: The optimal concentration and incubation time should be determined empirically for each specific cell line, tissue type, and experimental condition.

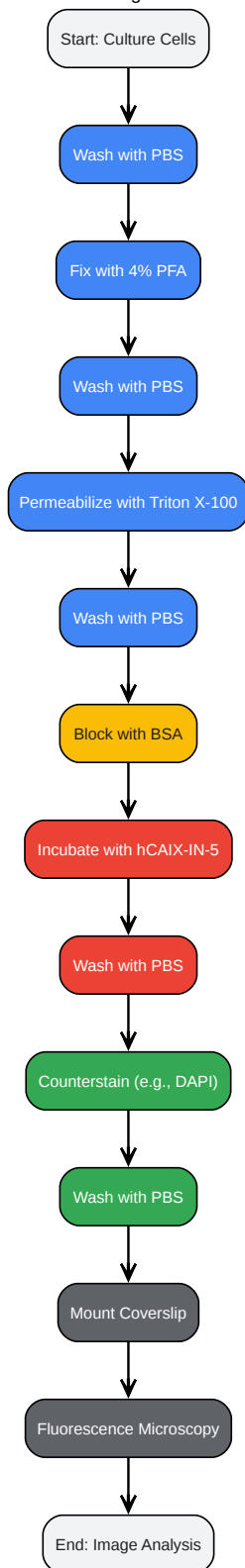
Signaling Pathway

The expression of carbonic anhydrase IX (CAIX) is primarily regulated by the hypoxia-inducible factor-1 (HIF-1) signaling pathway. Under hypoxic conditions, the HIF-1 α subunit is stabilized and translocates to the nucleus, where it dimerizes with HIF-1 β . This complex then binds to hypoxia-responsive elements (HREs) in the promoter region of target genes, including CA9, leading to the transcription and translation of the CAIX protein.

CAIX Signaling Pathway in Hypoxia



Immunofluorescence Staining Workflow with hCAIX-IN-5

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References

- 1. Hypoxia inducible carbonic anhydrase IX, marker of tumour hypoxia, survival pathway and therapy target - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Transcriptional control of the tumor- and hypoxia-marker carbonic anhydrase 9: a one transcription factor (HIF-1) show? - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Carbonic anhydrase IX, a hypoxia-induced catalytic component of the pH regulating machinery in tumors - PMC [pmc.ncbi.nlm.nih.gov]
- 4. academic.oup.com [academic.oup.com]
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